

Technical Support Center: 3,5-Dibromo-2-hydroxybenzyl Bromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *alpha,3,5-Tribromo-2-hydroxytoluene*

CAS No.: 4186-54-3

Cat. No.: B1268539

[Get Quote](#)

Product Intelligence & Stability Profile

Compound: 3,5-Dibromo-2-hydroxybenzyl Bromide Synonyms:

,3,5-Tribromo-o-cresol; 2,4-Dibromo-6-(bromomethyl)phenol CAS: 4186-54-3 Molecular Weight: 344.83 g/mol [1][2][3]

The "Why" Behind the Instability

This compound is not merely a benzyl bromide; it is an ortho-hydroxy benzyl halide.[1] This structural motif creates an internal "ticking clock" for stability.[1] The phenolic hydroxyl group at the ortho position can act as an internal nucleophile or electron donor, facilitating the loss of the bromide leaving group.[1]

This leads to the transient formation of an ortho-quinone methide (

-QM) intermediate.[1][2] While 3,5-dibromo substitution deactivates the ring somewhat, stabilizing the solid, in solution—especially in the presence of bases or polar protic solvents—this elimination pathway becomes dominant.[1]

Key Stability Metrics:

Parameter	Specification	Critical Note
Physical State	White to off-white crystalline solid	Turns brown/yellow upon decomposition (HBr release).[1][2]
Melting Point	115–120 °C	Sharp mp indicates purity; broad range (<110 °C) indicates hydrolysis.[1]
Moisture Sensitivity	High	Rapidly hydrolyzes to 3,5-dibromo-2-hydroxybenzyl alcohol.[1][2]
Light Sensitivity	Moderate	Photolytic cleavage of C-Br bond is possible; store in amber vials.[1][2]

| Reactivity | Lachrymator / Corrosive | Evolves HBr gas upon contact with moisture.[1] |

Handling & Safety (Lachrymator Protocol)

WARNING: This compound is a potent alkylating agent and lachrymator.[1] It causes severe skin burns and eye damage (Skin Corr.[1] 1B).

Mandatory PPE & Engineering Controls[1][2]

- Respiratory: Do not rely on surgical masks.[1] Use a full-face respirator with multi-gas cartridges (organic vapor + acid gas) if working outside a glovebox.[1][2]
- Engineering: All weighing and transfer must occur inside a functioning chemical fume hood or glovebox.[1]
- Neutralization Trap: Keep a beaker of 10% aqueous Sodium Thiosulfate or Sodium Bicarbonate nearby to neutralize spills or contaminated spatulas immediately.[1]

"Self-Validating" Handling Protocol

To ensure the compound remains active during use, follow this logic flow:

- Visual Check: Is the solid white/off-white? If Brown/Orange, significant HBr has evolved.[\[1\]](#)
Recrystallization is required.[\[1\]](#)
- Solvent Choice: Never dissolve in methanol or ethanol unless immediate solvolysis is intended.[\[1\]](#) Use anhydrous CHCl₃, THF, or Toluene.[\[1\]](#)
- Atmosphere: Always blanket with dry Nitrogen or Argon.[\[1\]](#)

Troubleshooting Guide (FAQ)

Q1: My reaction yield is low (<30%), and I see a polar spot on TLC. What happened?

Diagnosis: You likely suffered from Hydrolysis Competition.[\[1\]](#) Mechanism: Trace water in your solvent or atmosphere attacked the benzylic position before your nucleophile could.[\[1\]](#) The polar spot is likely 3,5-dibromo-2-hydroxybenzyl alcohol.[\[1\]](#) Solution:

- Dry solvents over molecular sieves (3Å or 4Å) for 24 hours.[\[1\]](#)
- Add a scavenger: Use 3-5 equivalents of a non-nucleophilic base (e.g., DIPEA or 2,6-lutidine) if your nucleophile is acid-sensitive, but be aware that base promotes Quinone Methide formation (see Diagram 1).[\[1\]](#)[\[2\]](#)
- Protocol Adjustment: Add the bromide last as a solution in dry solvent to the nucleophile mixture.

Q2: The solid turned sticky and yellow during storage. Can I save it?

Diagnosis: Autocatalytic decomposition.[\[1\]](#) The HBr released promotes further degradation.[\[1\]](#) Solution:

- If slightly yellow: Wash with cold hexanes/pentane to remove surface impurities.[1]
- If sticky/brown: Recrystallization is necessary.[1]
 - Solvent System: Benzene/Ligroin or Chloroform/Hexane.[1]
 - Method: Dissolve in minimum hot solvent (avoid boiling too long), filter hot, and cool slowly.[1]
 - Reference: Standard recrystallization for benzyl bromides [1].[1]

Q3: I am trying to alkylate an amine, but I am getting multiple products.

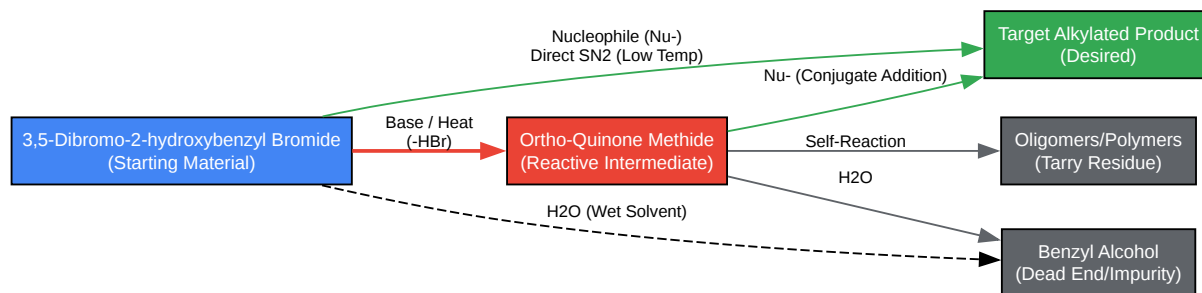
Diagnosis: Over-alkylation or Quinone Methide polymerization. Mechanism: The product (secondary amine) is often more nucleophilic than the starting material.[1] Also, the

-QM intermediate can oligomerize.[1][2] Solution:

- Stoichiometry: Use a large excess of the amine (2-3 equivalents) if it is cheap.[1][2]
- Temperature: Conduct the addition at 0 °C or -78 °C to suppress the elimination pathway (-QM formation) favoring direct S_N2 substitution.

Mechanistic Visualization

The following diagram illustrates the competing pathways: Direct Substitution vs. Quinone Methide formation vs. Hydrolysis.[1] Understanding this allows you to control the reaction outcome.[1]



[Click to download full resolution via product page](#)

Caption: Competing reaction pathways. Base promotes Quinone Methide (red path), which is highly reactive but prone to polymerization.[1] Direct SN2 (green path) is favored at lower temperatures.[1]

Standard Experimental Protocol: N-Alkylation

Objective: Mono-alkylation of a secondary amine using 3,5-Dibromo-2-hydroxybenzyl Bromide.

Reagents:

- Amine (1.0 equiv)[1][2]
- 3,5-Dibromo-2-hydroxybenzyl Bromide (1.0 - 1.1 equiv)[1]
- Base: K
CO
(2.0 equiv) or DIPEA (1.5 equiv)[1][2]
- Solvent: Anhydrous Acetonitrile (MeCN) or DMF.[1]

Step-by-Step Methodology:

- Preparation: Flame-dry a round-bottom flask and cool under Argon flow.

- Dissolution: Add the amine and base to the flask. Dissolve in anhydrous MeCN (0.1 M concentration).
- Cooling: Cool the mixture to 0 °C using an ice bath. Rationale: Low temp suppresses o-QM polymerization.[1][2]
- Addition: Dissolve 3,5-Dibromo-2-hydroxybenzyl Bromide in a minimal amount of MeCN. Add this solution dropwise over 15–20 minutes.
- Reaction: Allow to stir at 0 °C for 1 hour, then slowly warm to Room Temperature (RT). Monitor by TLC.[1]
 - TLC Tip: The bromide moves fast (non-polar); the product will be more polar.[1] Stain with PMA or visualize under UV (254 nm).[1]
- Workup: Dilute with EtOAc, wash with Water (x2) and Brine (x1).[1] Dry over Na
SO
.
.
- Purification: Flash chromatography. Note: Avoid using methanol in the column if unreacted bromide is present, as it may react on the column.

References

- Fisher Scientific.**alpha,3,5-Tribromo-2-hydroxytoluene** Safety Data Sheet & Properties. Retrieved from [1][2]
- TCI Chemicals.Product Specification: **alpha,3,5-Tribromo-2-hydroxytoluene** (D0172).[1][2] Retrieved from [1][2]
- PubChem.3,5-Dibromobenzyl bromide (Related Compound Data).[1][4][5] Retrieved from [1]
- Google Patents.Preparation of aminoepoxides from aminoaldehydes (EP0970066B1).[1][6] (Cites usage of 3,5-dibromo-2-hydroxybenzyl bromide).[1][2][3][6][7][8][9] Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,5-Dibromobenzyl bromide | C₇H₅Br₃ | CID 143427 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1261763-24-9|2-FLuoro-3-hydroxybenzyl bromide|BLD Pharm [bldpharm.com]
- 3. zhengyumall.com [zhengyumall.com]
- 4. 3,5-Dibromo-4-Hydroxybenzaldehyde | C₇H₄Br₂O₂ | CID 18100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. alpha,3,5-Tribromo-2-hydroxytoluene 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 6. EP0970066B1 - Preparation of aminoepoxides from aminoaldehydes and an in situ formed halomethyl organometallic reagent - Google Patents [patents.google.com]
- 7. alpha,3,5-Tribromo-2-hydroxytoluene | 4186-54-3 | Benchchem [benchchem.com]
- 8. α,3,5-三溴-2-羟基甲苯 - CAS:4186-54-3 - [官网]创赛优选|上海创赛| 汇聚全球科研品牌，让您采购如此简单|买试剂，上创赛优选| 安全技术说明书下载|COA下载|MSDS下载 [canspec.cn]
- 9. alpha,3,5-Tribromo-2-hydroxytoluene 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [Technical Support Center: 3,5-Dibromo-2-hydroxybenzyl Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268539/docs#technical-support-center-3-5-dibromo-2-hydroxybenzyl-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)